

2-Acetyl-3-methylpyridine material safety data sheet (MSDS) information.

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Compound of Interest

Compound Name: 2-Acetyl-3-methylpyridine

Cat. No.: B1282197

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2-Acetyl-3-methylpyridine: A Technical Safety Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety information for **2-Acetyl-3-methylpyridine** (CAS No. 85279-30-7). Due to the limited availability of a comprehensive, dedicated Safety Data Sheet (SDS) for this specific compound, this document synthesizes available data from authoritative sources, including the PubChem database, and supplements it with information from the SDS of structurally similar isomers such as 2-Acetylpyridine and 3-Acetylpyridine. This guide is intended to inform researchers and professionals in drug development and other scientific fields on the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

2-Acetyl-3-methylpyridine, also known as 1-(3-methylpyridin-2-yl)ethan-1-one, is a pyridine derivative. The following table summarizes its key chemical and physical properties. Data for the closely related isomer, 2-Acetylpyridine, is included for comparison.

Property	2-Acetyl-3-methylpyridine	2-Acetylpyridine (Isomer for Comparison)
CAS Number	85279-30-7	1122-62-9
Molecular Formula	C ₈ H ₉ NO	C ₇ H ₇ NO
Molecular Weight	135.16 g/mol [1]	121.14 g/mol [2][3]
Boiling Point	No data available	188-189 °C[2][3]
Density	No data available	1.08 g/cm ³ at 25 °C[3]
Flash Point	No data available	76 °C (168.8 °F)[4]
Appearance	No data available	Viscous colorless liquid[2]
Solubility	No data available	Soluble in ether and acids[5]


Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. Based on information from the PubChem database, **2-Acetyl-3-methylpyridine** is classified as follows:

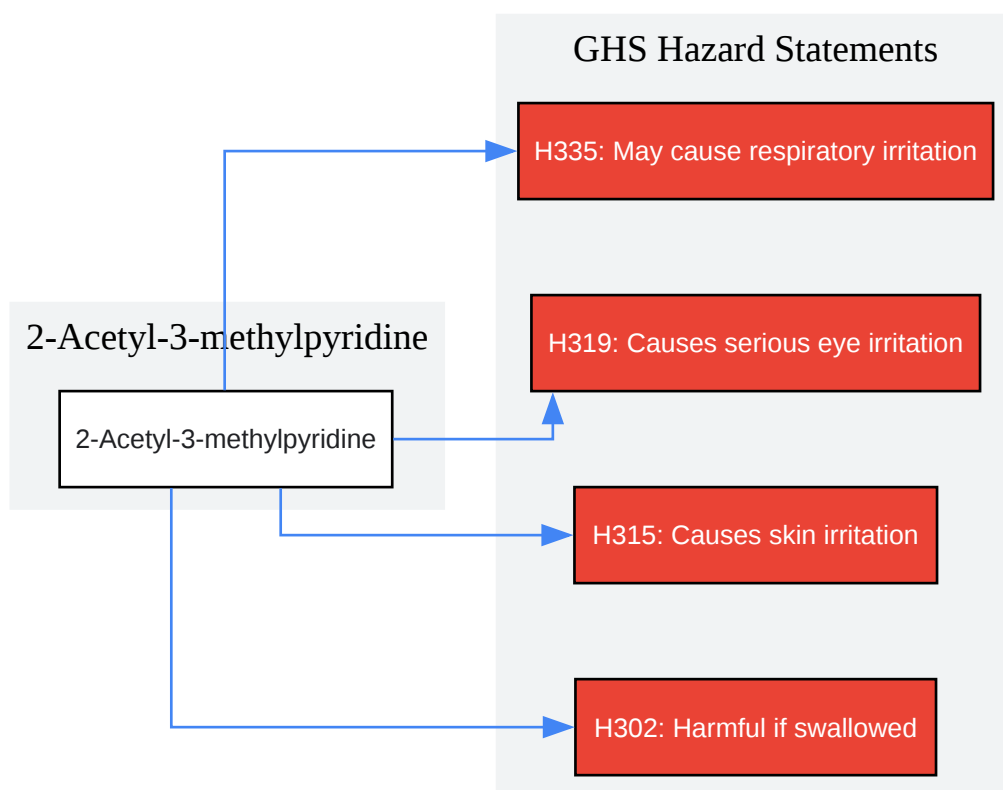
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Hazard Pictograms:

-  alt text

The following diagram illustrates the logical relationship of the GHS hazard statements for **2-Acetyl-3-methylpyridine**.



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GHS Hazard Statements for **2-Acetyl-3-methylpyridine**.

Toxicological Information

Detailed toxicological studies specifically for **2-Acetyl-3-methylpyridine** are not readily available. However, based on the GHS classification, the primary toxicological concerns are acute oral toxicity, and irritation to the skin, eyes, and respiratory system. For the related isomer, 2-Acetylpyridine, the oral LD50 in rats is reported as 2280 mg/kg.[4] It is important to note that the toxicological properties of **2-Acetyl-3-methylpyridine** have not been fully investigated. No components of the related compound 2-Acetylpyridine at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, NTP, or OSHA.

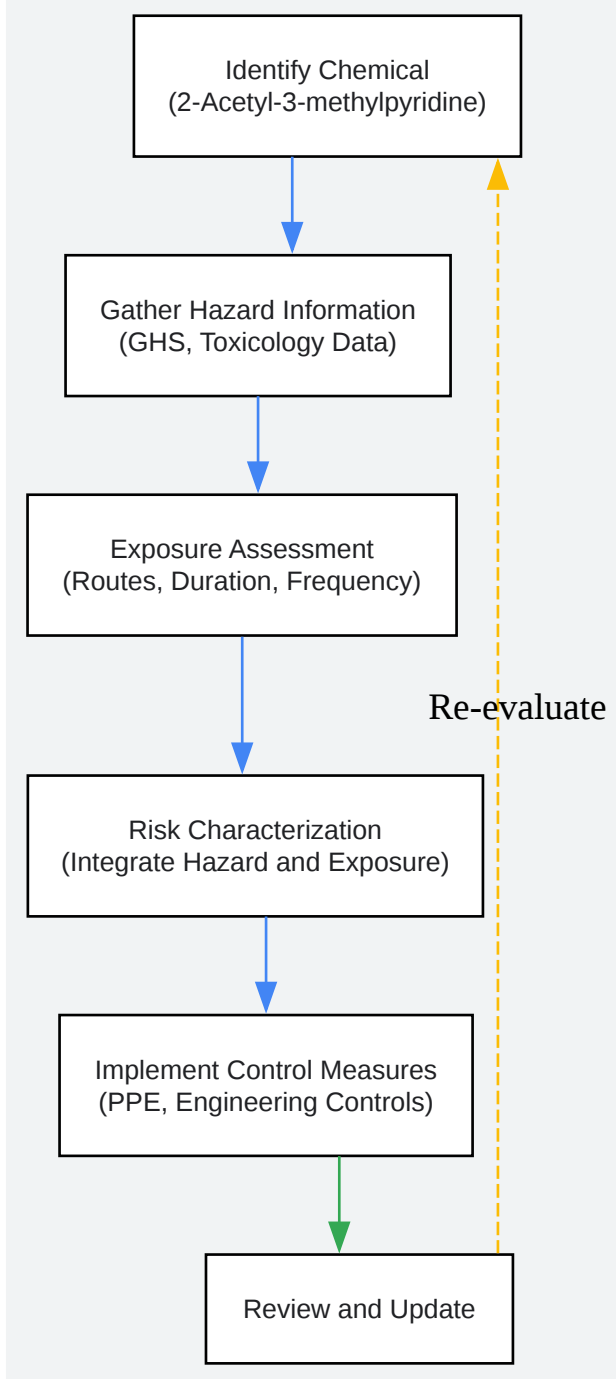
Experimental Protocols

Specific experimental protocols for safety and toxicity testing of **2-Acetyl-3-methylpyridine** are not available in the public domain. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals would be applicable. These include:

- Acute Oral Toxicity: OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method). This method involves the administration of the test substance to fasted animals in a stepwise procedure.
- Skin Irritation/Corrosion: OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This involves the application of the test substance to the skin of an animal, followed by observation for erythema and edema.
- Eye Irritation/Corrosion: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). The test substance is applied to the eye of an animal, and the degree of eye irritation/corrosion is evaluated by scoring lesions of the conjunctiva, cornea, and iris.

The workflow for a general chemical safety assessment is outlined below.

Chemical Safety Assessment Workflow



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General workflow for a chemical safety assessment.

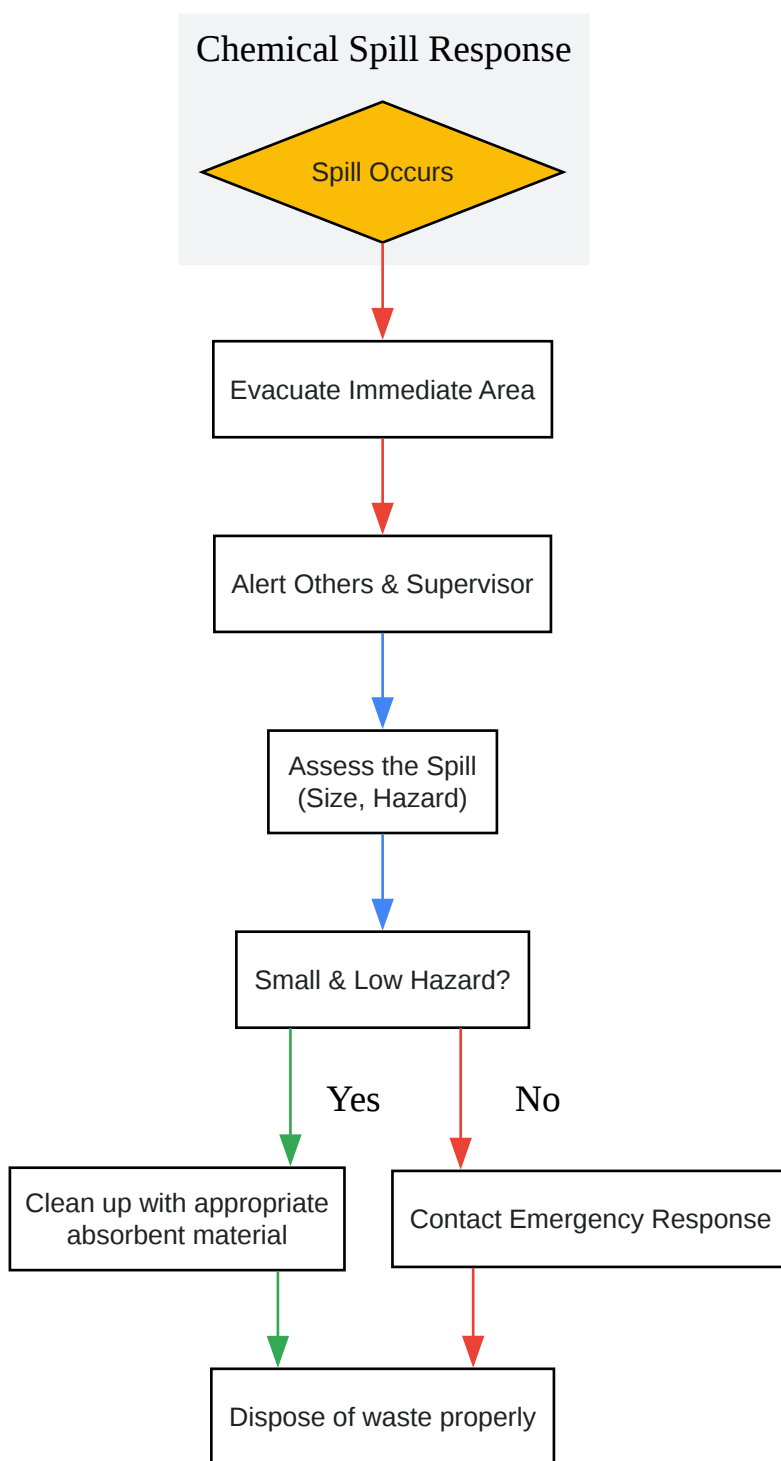
Safe Handling and Storage

Given the identified hazards, the following precautions should be taken when handling **2-Acetyl-3-methylpyridine**:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[4]

The decision-making process for handling a chemical spill is illustrated in the following diagram.



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Decision workflow for responding to a chemical spill.

First-Aid Measures

In case of exposure to **2-Acetyl-3-methylpyridine**, the following first-aid measures should be taken:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[6\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[7\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[7\]](#)

Fire-Fighting Measures

While the flashpoint for **2-Acetyl-3-methylpyridine** is not available, its isomer 2-Acetylpyridine is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)
- Specific Hazards: Forms explosive mixtures with air on intense heating. Hazardous combustion products may include carbon oxides and nitrogen oxides.[\[4\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[9\]](#)

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not let the product enter drains.

This technical guide is intended for informational purposes only and should not be considered a substitute for a formal risk assessment. Researchers should always consult the most current and comprehensive safety information available and adhere to all institutional and regulatory safety protocols.

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